

Application Notes and Protocols: Calcium 4-Aminobenzoate in Material Science

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Compound of Interest

Compound Name: calcium;4-aminobenzoate

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Calcium 4-aminobenzoate, the calcium salt of 4-aminobenzoic acid (PABA), is a chemical compound with emerging applications in material science. While its parent molecule, PABA, is well-known for its biological roles and use in UV-blocking applications, the calcium salt presents unique properties that make it a candidate for modifying and enhancing the characteristics of various materials. This document provides an overview of its known applications, primarily focusing on its use in cementitious composites, and includes detailed experimental protocols for its synthesis and incorporation into these materials.

Section 1: Synthesis of Calcium 4-Aminobenzoate

A common method for the synthesis of calcium 4-aminobenzoate involves the reaction of stoichiometric amounts of calcium oxide with 4-aminobenzoic acid in an aqueous medium.^[1] This straightforward acid-base reaction yields the calcium salt, which can then be isolated.

Experimental Protocol: Synthesis of Calcium 4-Aminobenzoate

Objective: To synthesize calcium 4-aminobenzoate from calcium oxide and 4-aminobenzoic acid.

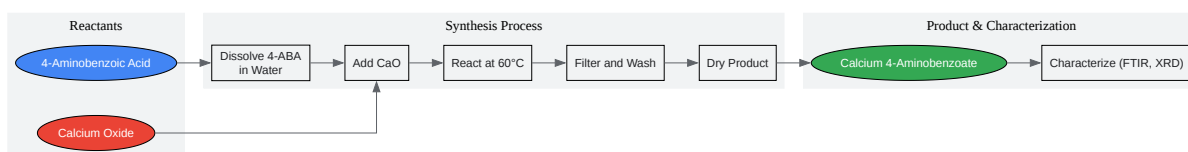
Materials:

- 4-Aminobenzoic acid (PABA)
- Calcium oxide (CaO)
- Deionized water
- Magnetic stirrer and stir bar
- Heating mantle
- Reaction flask
- Buchner funnel and filter paper
- Drying oven

Procedure:

- **Stoichiometric Calculation:** Determine the required molar amounts of reactants. The reaction is: $2 \text{C}_7\text{H}_7\text{NO}_2 + \text{CaO} \rightarrow \text{Ca}(\text{C}_7\text{H}_6\text{NO}_2)_2 + \text{H}_2\text{O}$. For every two moles of 4-aminobenzoic acid, one mole of calcium oxide is required.
- **Dissolution of 4-Aminobenzoic Acid:** In a reaction flask, dissolve the calculated amount of 4-aminobenzoic acid in deionized water with stirring. Gentle heating may be applied to aid dissolution.
- **Addition of Calcium Oxide:** Slowly add the stoichiometric amount of calcium oxide to the 4-aminobenzoic acid solution while stirring continuously. The reaction is exothermic.
- **Reaction:** Continue stirring the mixture for 2-3 hours at a slightly elevated temperature (e.g., 60°C) to ensure the reaction goes to completion.
- **Filtration and Washing:** After the reaction, cool the mixture and collect the precipitated calcium 4-aminobenzoate by vacuum filtration using a Buchner funnel. Wash the product with a small amount of cold deionized water to remove any unreacted starting materials.

- **Drying:** Dry the collected product in a drying oven at 80-100°C until a constant weight is achieved.
- **Characterization:** The final product can be characterized using techniques such as Fourier-Transform Infrared Spectroscopy (FTIR) to confirm the formation of the salt (disappearance of the carboxylic acid peak and appearance of carboxylate salt peaks) and X-ray Diffraction (XRD) to analyze its crystalline structure.



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Caption: Workflow for the synthesis of calcium 4-aminobenzoate.

Section 2: Application in Cementitious Composites

A significant application of calcium 4-aminobenzoate in material science is its use as an additive in calcium silicate hydrate (C-S-H) composites, which are the primary binding phase in hydrated Portland cement. The incorporation of 4-aminobenzoic acid (which reacts to form the calcium salt in the alkaline cement environment) has been shown to enhance the durability and mechanical properties of these materials.

Mechanism of Action

It is suggested that the aminobenzoate group interacts with the C-S-H structure through adsorption on the layer surfaces and hydrogen bonding. These interactions can modify the nanostructure of the C-S-H, leading to improved performance characteristics.

Quantitative Data on Performance Enhancement

The addition of 4-aminobenzoic acid to C-S-H composites has been shown to yield the following improvements:

Property	Pure C-S-H	C-S-H with 4-ABA	Improvement
Specific Surface Area	117 m ² /g	98 m ² /g	Reduction of 16.2%
Hardness	0.43 GPa	0.47 GPa	9% Increase
Length Change in MgSO ₄ Solution	-	-	18% Reduction

Data sourced from nitrogen adsorption studies and microindentation tests.[\[1\]](#)

Experimental Protocol: Preparation of C-S-H/4-Aminobenzoic Acid Composites

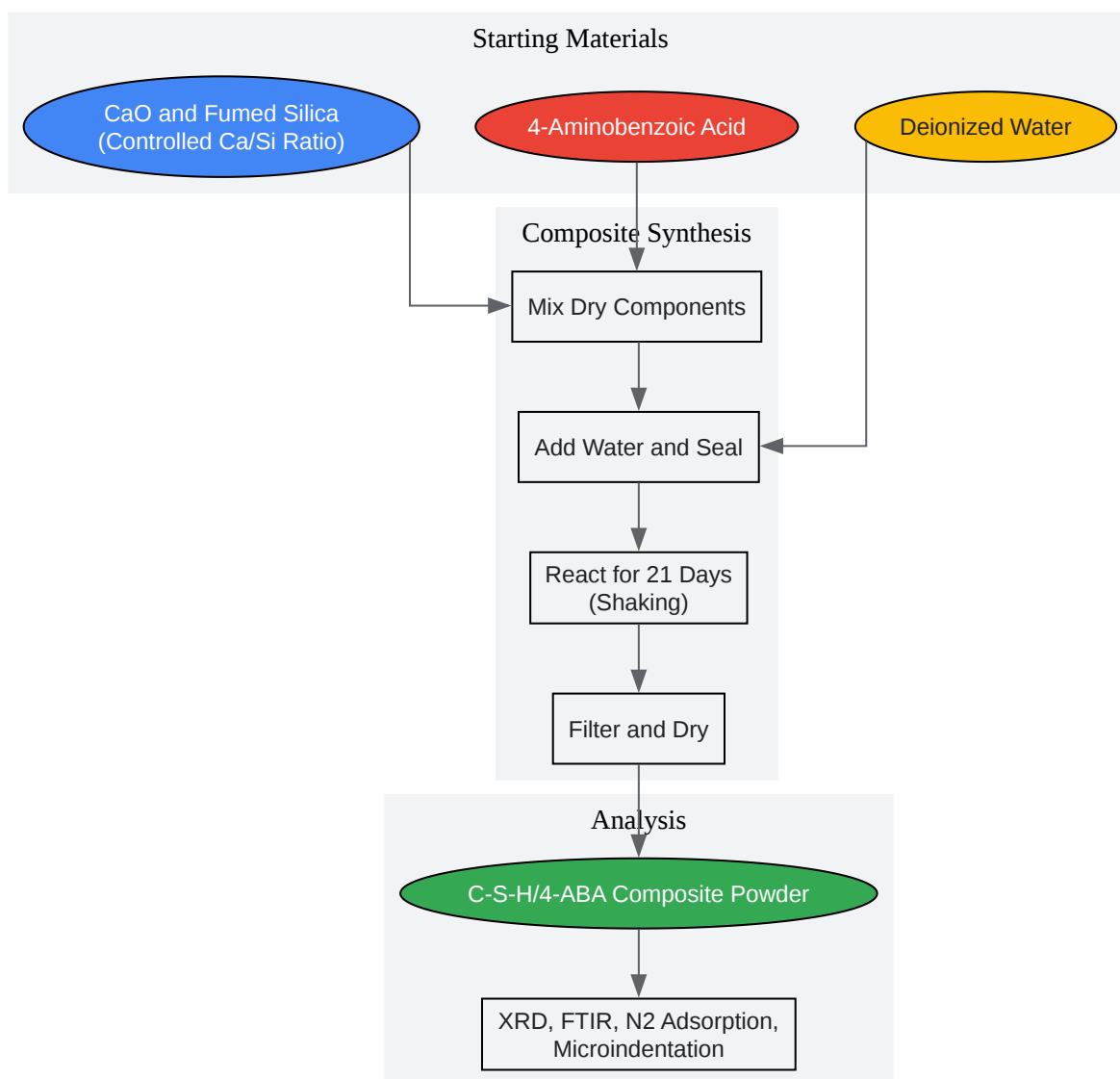
Objective: To synthesize C-S-H/4-aminobenzoic acid composites using a pozzolanic reaction technique.

Materials:

- Calcium oxide (CaO), freshly prepared by calcining calcium carbonate at 900°C for 24 hours
- Fumed silica (colloidal silica)
- 4-Aminobenzoic acid
- Deionized water
- Airtight reaction vessels
- Shaker or roller mixer
- Filtration apparatus
- Drying equipment (e.g., vacuum desiccator with a desiccant)

Procedure:

- **Reactant Preparation:** Prepare a mixture of calcium oxide and fumed silica. The Ca/Si molar ratio should be controlled (e.g., around 1.5).
- **Addition of 4-Aminobenzoic Acid:** Add 4-aminobenzoic acid to the dry CaO/SiO₂ mixture. A typical concentration is 0.01 moles of 4-aminobenzoic acid per mole of calcium.
- **Hydration:** Add excess deionized water to the solid mixture (e.g., a water-to-solid mass ratio of approximately 10).
- **Reaction:** Seal the reaction vessels to prevent carbonation and place them on a shaker or roller mixer for an extended period (e.g., 21 days) to allow for the pozzolanic reaction to proceed.
- **Filtration and Drying:** After the reaction period, filter the resulting composite material to remove excess water. Dry the filtered product, for instance, by solvent exchange with isopropanol followed by vacuum drying, to obtain a fine powder.
- **Sample Preparation for Testing:** For mechanical testing, the dried powder can be compacted into pellets under high pressure.
- **Characterization:** Analyze the composite material using techniques such as XRD to identify the crystalline phases, FTIR to study the chemical bonding, nitrogen adsorption to determine the specific surface area and pore structure, and microindentation to measure hardness and creep modulus.



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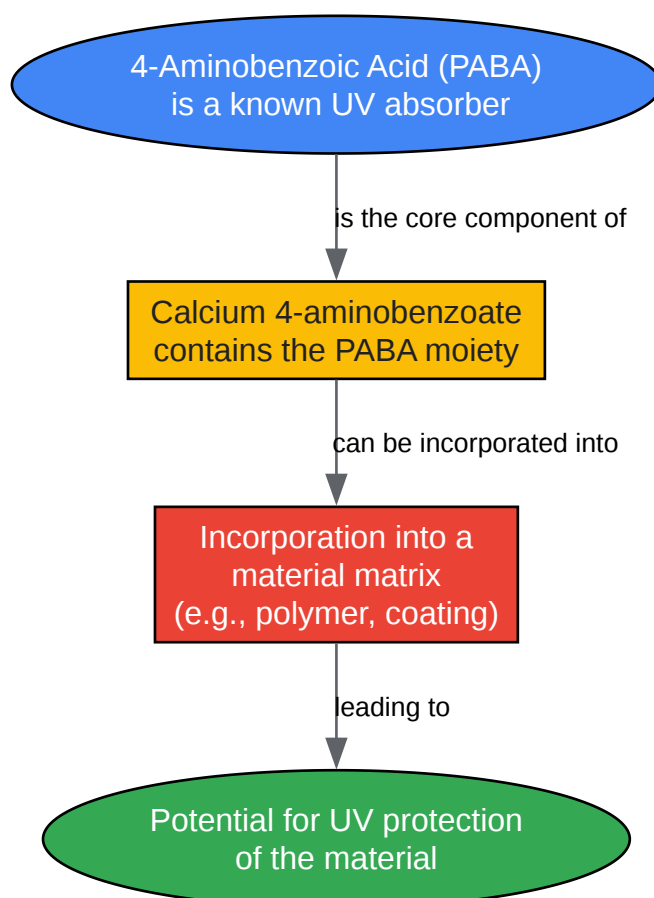
Caption: Workflow for C-S-H/4-ABA composite synthesis.

Section 3: Potential Application as a UV Protective Agent

While direct applications of calcium 4-aminobenzoate as a UV stabilizer in materials like polymers are not extensively documented in the reviewed literature, the parent molecule and its esters are known UV absorbers. Research has shown that aminobenzoic acid esters can be intercalated into layered materials like synthetic mica to create novel UV protective agents.[2] This suggests a potential area of exploration for calcium 4-aminobenzoate.

Logical Relationship for Potential UV Protection

The rationale for investigating calcium 4-aminobenzoate as a UV protective additive in materials is based on the known UV-absorbing properties of the 4-aminobenzoate moiety. Its incorporation into a polymer or coating matrix could impart UV-shielding capabilities.



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Caption: Logical pathway for potential UV protection application.

Further research is required to validate the efficacy of calcium 4-aminobenzoate as a UV stabilizer in various material systems and to determine optimal incorporation methods and concentrations.

Conclusion

The primary documented application of calcium 4-aminobenzoate in material science is as a performance-enhancing additive in calcium silicate hydrate composites for construction applications. The provided protocols offer a basis for the synthesis of the compound and its incorporation into such composites. The potential for its use as a UV protective agent, based on the properties of its constituent anion, presents a promising avenue for future research and development. Researchers are encouraged to use these notes as a starting point for exploring the broader utility of calcium 4-aminobenzoate in the development of advanced materials.

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References

- 1. calcium;4-aminobenzoate (60154-17-8) for sale [vulcanchem.com]
- 2. u-toyama.elsevierpure.com [u-toyama.elsevierpure.com]
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